

Apigenin Glycoside Isomers: A Comparative Analysis of Rhoifolin and Apigenin 5-O-neohesperidoside

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Compound of Interest

Compound Name: *Apigenin 5-O-neohesperidoside*

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For Researchers, Scientists, and Drug Development Professionals

In the landscape of flavonoid research, the precise structural configuration of a molecule can dramatically influence its biological activity. This guide provides a comparative analysis of two closely related apigenin glycosides: Rhoifolin (Apigenin 7-O-neohesperidoside) and the lesser-known **Apigenin 5-O-neohesperidoside**. While both share the same apigenin backbone and neohesperidoside sugar moiety, the point of attachment of this sugar group fundamentally distinguishes them. This distinction is critical for researchers investigating the therapeutic potential of these natural compounds.

At a Glance: Are They the Same Compound?

No, **Apigenin 5-O-neohesperidoside** and rhoifolin are not the same compound. They are structural isomers, with the sole difference being the position of the neohesperidoside sugar group on the apigenin core structure. In rhoifolin, the sugar is attached at the 7-hydroxyl position, whereas in **Apigenin 5-O-neohesperidoside**, it is attached at the 5-hydroxyl position. This seemingly minor variance in molecular architecture can lead to significant differences in their physicochemical properties and biological activities.

Chemical and Physical Properties

A direct comparison of the chemical and physical properties of these two isomers is essential for understanding their potential behavior in biological systems.

Property	Rhoifolin (Apigenin 7-O-neohesperidoside)	Apigenin 5-O-neohesperidoside
Synonyms	Rhoifoloside, Apigenin-7-O-rhamnoglucoside	-
CAS Number	17306-46-6	850630-40-9
Molecular Formula	C27H30O14	C27H30O14
Molecular Weight	578.52 g/mol	578.52 g/mol
Chemical Structure	Neohesperidoside moiety at position 7	Neohesperidoside moiety at position 5

Comparative Biological Activities and Experimental Data

While extensive research has been conducted on the biological effects of rhoifolin, there is a notable scarcity of published experimental data for **Apigenin 5-O-neohesperidoside**. The following table summarizes the known activities of rhoifolin, which can serve as a benchmark for future investigations into its 5-O-isomer.

Biological Activity	Rhoifolin (Apigenin 7-O-neohesperidoside) - Experimental Evidence	Apigenin 5-O-neohesperidoside - Experimental Evidence
Anticancer	Demonstrates cytotoxic effects against various cancer cell lines.[1][2] Induces apoptosis and inhibits cancer cell proliferation.[1][2]	Data not available in the searched literature.
Anti-inflammatory	Significantly inhibits rat paw edema in a dose-dependent manner.[1][2] Reduces levels of pro-inflammatory cytokines such as IL-1 β , IL-6, and TNF- α .	Data not available in the searched literature.
Antioxidant	Exhibits antioxidant properties in various in vitro assays.[3][4]	Data not available in the searched literature.
Enzyme Inhibition	Shows inhibitory effects against butyrylcholinesterase (BChE) and tyrosinase.[5]	Data not available in the searched literature.
Neuroprotective	Reverses scopolamine-induced memory deficits in zebrafish.	Data not available in the searched literature.
Hepatoprotective	Shows protective effects on the liver.[1][2]	Data not available in the searched literature.
Antidiabetic	Exhibits hypoglycemic effects.[1][2]	Data not available in the searched literature.

Experimental Protocols

To facilitate the replication and further investigation of the biological activities of these compounds, detailed methodologies for key experiments performed on rhoifolin are provided below.

Carrageenan-Induced Rat Paw Edema Assay (Anti-inflammatory Activity)

- Animal Model: Male Wistar rats (180-220g) are used.
- Groups:
 - Control group (vehicle).
 - Rhoifolin-treated groups (e.g., 2.5, 25, and 250 mg/kg, administered orally).
 - Positive control group (e.g., Indomethacin).
- Procedure:
 - One hour after oral administration of the test compounds, 0.1 mL of 1% carrageenan suspension in saline is injected into the sub-plantar region of the right hind paw.
 - Paw volume is measured using a plethysmometer at 1, 2, 3, and 4 hours after carrageenan injection.
- Data Analysis: The percentage of inhibition of edema is calculated for each group relative to the control group.[\[1\]](#)[\[2\]](#)

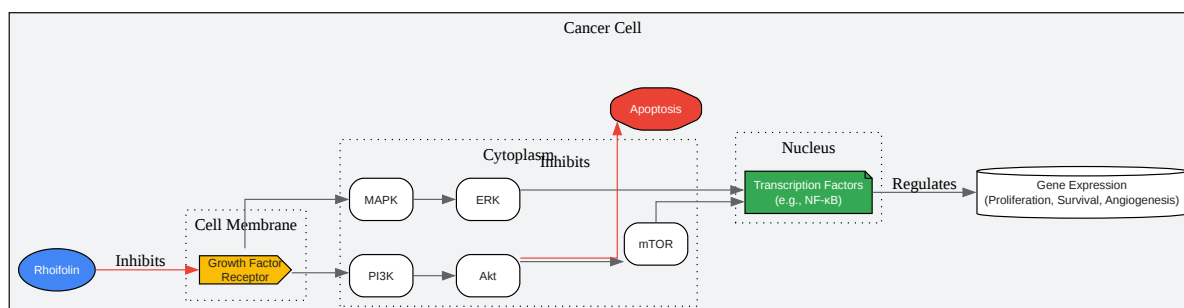
MTT Assay (Cytotoxicity Assay)

- Cell Lines: Various cancer cell lines (e.g., breast, colon, lung).
- Procedure:
 - Cells are seeded in 96-well plates and allowed to attach overnight.
 - Cells are treated with various concentrations of rhoifolin for a specified period (e.g., 24, 48, 72 hours).
 - After treatment, MTT solution (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) is added to each well and incubated.

- The formazan crystals formed are dissolved in a solubilization solution (e.g., DMSO).
- The absorbance is measured at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Data Analysis: Cell viability is calculated as a percentage of the control, and the IC50 (half-maximal inhibitory concentration) is determined.

Signaling Pathways Modulated by Rhoifolin

Rhoifolin has been shown to modulate several key signaling pathways involved in cancer progression. Understanding these mechanisms is crucial for drug development.

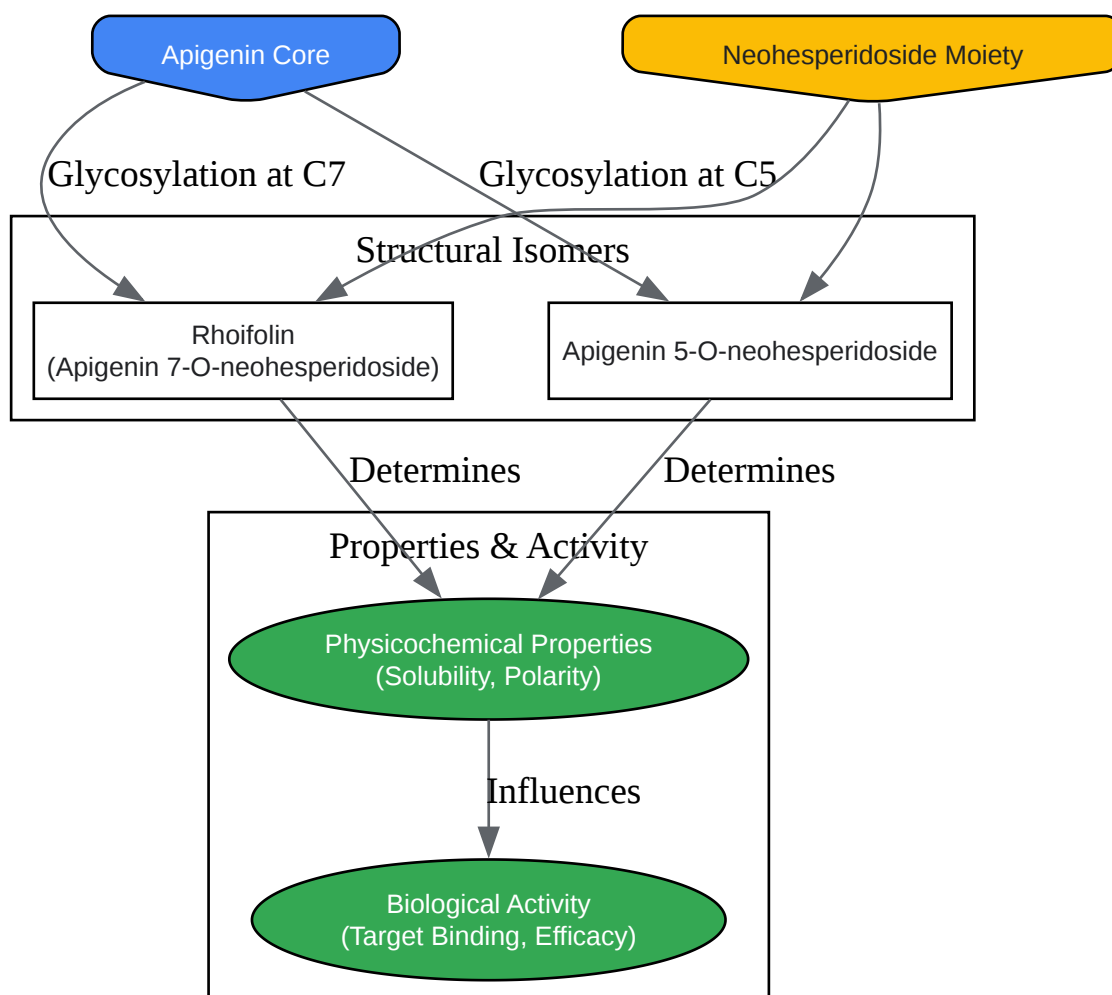


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Caption: Rhoifolin's inhibitory effects on key cancer signaling pathways.

Logical Relationship: Isomerism and Biological Activity

The difference in the attachment of the neohesperidoside moiety between rhoifolin and **Apigenin 5-O-neohesperidoside** is a critical determinant of their interaction with biological targets.



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Caption: Impact of glycosylation position on the properties of apigenin isomers.

Conclusion and Future Directions

In conclusion, rhoifolin (Apigenin 7-O-neohesperidoside) and **Apigenin 5-O-neohesperidoside** are distinct structural isomers. Rhoifolin is a well-researched flavonoid with a wide array of documented biological activities, including potent anticancer and anti-inflammatory effects. In stark contrast, **Apigenin 5-O-neohesperidoside** remains a poorly

characterized compound, with a significant gap in the scientific literature regarding its pharmacological profile.

This guide highlights the critical need for further research into **Apigenin 5-O-neohesperidoside** to elucidate its biological activities and therapeutic potential. Direct, quantitative comparisons with rhoifolin are essential to understand the structure-activity relationship of these apigenin glycosides. Such studies will be invaluable for the drug discovery and development community in harnessing the full potential of this important class of natural products. Researchers are encouraged to utilize the provided experimental protocols as a foundation for investigating the properties of **Apigenin 5-O-neohesperidoside**.

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References

- 1. Apigenin: A Bioflavonoid with a Promising Role in Disease Prevention and Treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Recent insights into the biological functions of apigenin - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. mdpi.com [mdpi.com]
- 5. Frontiers | Recent advancement in bioeffect, metabolism, stability, and delivery systems of apigenin, a natural flavonoid compound: challenges and perspectives [frontiersin.org]
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